

A Technical Guide to D-Biotin Dimer Acid for Advanced Biomedical Research

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Compound of Interest

Compound Name: *D-Biotin Dimer Acid*

CAS No.: *1163708-46-0*

Cat. No.: *B602340*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of targeted therapeutics and advanced diagnostics, the strategic use of high-affinity molecular interactions is paramount. The biotin-streptavidin complex, renowned for its exceptional bond strength, has long been a cornerstone of bioconjugation and detection methodologies. This guide delves into a specialized derivative, **D-Biotin Dimer Acid**, a molecule poised to enhance the capabilities of biotin-based technologies. As a bivalent ligand, **D-Biotin Dimer Acid** offers unique advantages in applications requiring multivalent binding, such as pre-targeted radioimmunotherapy and the development of sophisticated drug delivery systems. This document serves as an in-depth technical resource, providing a comprehensive overview of its commercial sourcing, synthesis, characterization, and practical applications, with the aim of empowering researchers and drug development professionals to leverage the full potential of this versatile molecule.

Commercial Availability and Procurement of D-Biotin Dimer Acid

D-Biotin Dimer Acid, also identified in pharmaceutical contexts as Biotin EP Impurity A, is accessible through a number of specialized chemical and life science suppliers.^{[1][2][3][4]}

When procuring this reagent, it is crucial to consider not only the purity but also the accompanying characterization data to ensure the reliability and reproducibility of experimental outcomes.

Table 1: Prominent Commercial Suppliers of **D-Biotin Dimer Acid**

Supplier	Product Name(s)	CAS Number	Molecular Formula	Molecular Weight	Purity (Typical)	Provided Characterization Data
Santa Cruz Biotechnology	D-Biotin Dimer Acid	1163708-46-0	C18H28N4O4S2	428.57	Research Grade	Certificate of Analysis (lot specific)
Clearsynth	D-Biotin Dimer Acid	1163708-46-0	C18H28N4O4S2	428.57	96.61% (by HPLC)	Certificate of Analysis
AA Blocks	D-Biotin Dimer Acid	1163708-46-0	C18H28N4O4S2	428.57	Not specified	Basic properties
Sigma-Aldrich	D-Biotin Dimer Acid	1163708-46-0	C18H28N4O4S2	428.58	Not specified	Certificate of Analysis, Certificate of Origin
LGC Standards	D-Biotin Dimer Acid	1163708-46-0	C18H28N4O4S2	Not specified	Reference Standard	Not specified
ChemicalBook	D-Biotin DiMer Acid	1163708-46-0	Not specified	Not specified	95%+	Basic properties
AllImpus	BIOTIN EP IMPURITY A	1163708-46-0	C18H28N4O4S2	428.57	98% (by HPLC)	COA, HNMR, MASS, HPLC, IR, TGA
Aquigen Bio Sciences	Biotin EP Impurity A	1163708-46-0	Not specified	Not specified	Reference Standard	Sample COA available
Axios Research	Biotin Impurity A	1163708-46-0	C18H28N4O4S2	428.58	Reference Standard	Compliant with regulatory guidelines

SRIRAMC	Biotin EP	1163708-	C18H28N4	428.58	Pharmaceu	Batch-
HEM	Impurity A	46-0	O4S2		tical Reference Standard	Specific CoA

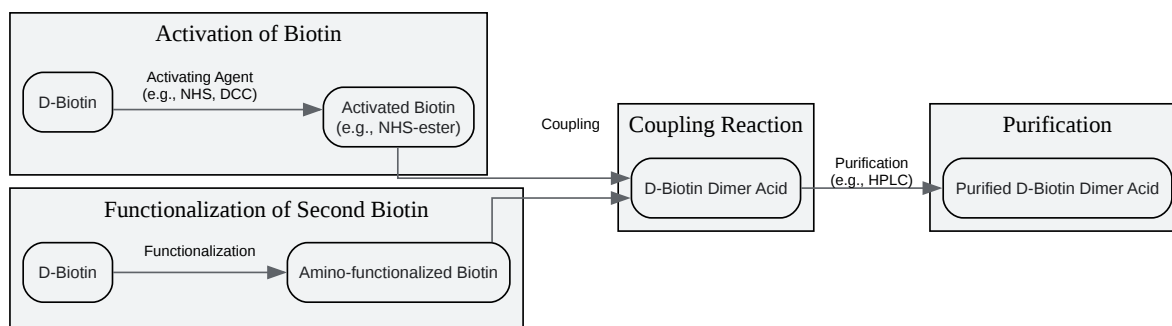
For research and development purposes, it is advisable to request a lot-specific Certificate of Analysis (CoA) which typically includes data on purity (often determined by HPLC), identity confirmation (through methods such as ^1H -NMR and Mass Spectrometry), and physical appearance.^{[1][5]}

Synthesis and Characterization of D-Biotin Dimer Acid

While **D-Biotin Dimer Acid** is commercially available, an understanding of its synthesis is valuable for specialized applications or for the development of novel derivatives. The synthesis of biotin and its analogues is a well-established field of organic chemistry.

Representative Synthetic Approach

The synthesis of **D-Biotin Dimer Acid**, formally named 5-((3aS,4S,6aR)-2-oxohexahydro-1H-thieno[3,4-d]imidazol-4-yl)-2-(3-((3aS,4S,6aR)-2-oxohexahydro-1H-thieno[3,4-d]imidazol-4-yl)propyl)pentanoic acid, involves the coupling of two biotin moieties through a linker. A plausible synthetic route could involve the activation of the carboxylic acid of one biotin molecule and its subsequent reaction with an amino-functionalized second biotin derivative.



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Caption: Generalized synthetic workflow for **D-Biotin Dimer Acid**.

Purification and Characterization

The purification of **D-Biotin Dimer Acid** is typically achieved through chromatographic techniques, with High-Performance Liquid Chromatography (HPLC) being the method of choice for achieving high purity.^[1]

Table 2: Key Characterization Techniques for **D-Biotin Dimer Acid**

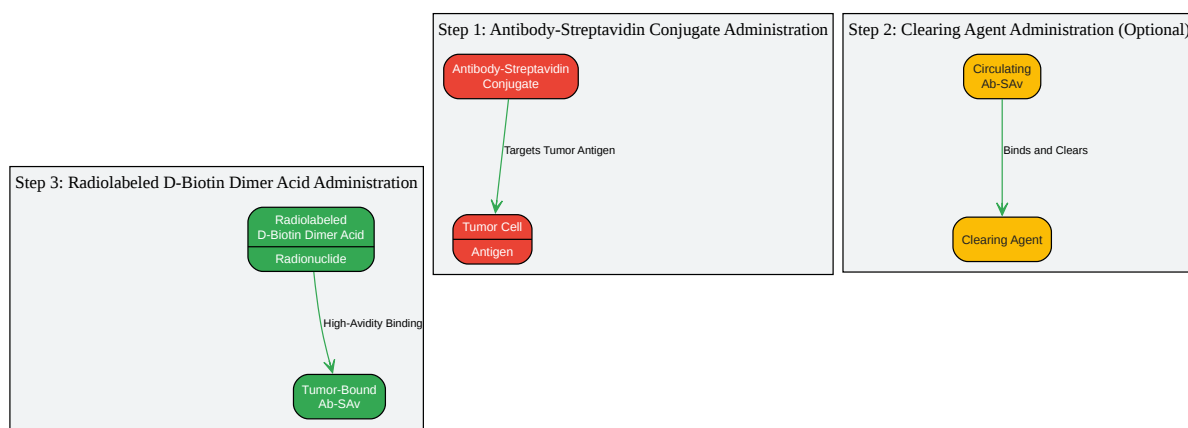
Technique	Purpose	Expected Observations
¹ H-NMR Spectroscopy	Structural elucidation and confirmation.	The spectrum should show characteristic peaks for the protons of the two biotin rings and the linker, confirming the covalent linkage.
Mass Spectrometry (MS)	Determination of molecular weight and confirmation of identity.	The observed mass should correspond to the calculated molecular weight of D-Biotin Dimer Acid (C ₁₈ H ₂₈ N ₄ O ₄ S ₂ , approx. 428.57 g/mol). ^[1]
High-Performance Liquid Chromatography (HPLC)	Assessment of purity.	A single major peak indicates high purity. The retention time is specific to the compound under the given chromatographic conditions.
Infrared (IR) Spectroscopy	Identification of functional groups.	The spectrum will show characteristic absorption bands for functional groups such as C=O (carbonyl) of the urea and carboxylic acid, N-H, and C-H bonds.
Thermogravimetric Analysis (TGA)	Assessment of thermal stability.	Provides information on the decomposition temperature of the compound.

Applications in Research and Drug Development

The bivalent nature of **D-Biotin Dimer Acid** underpins its utility in applications where multivalency can enhance binding affinity (avidity) and facilitate cross-linking.

Pre-targeted Radioimmunotherapy

Pre-targeted radioimmunotherapy is a multi-step strategy designed to improve the therapeutic index of radiolabeled antibodies by separating the tumor-targeting step from the delivery of the radionuclide.



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Sources

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- To cite this document: BenchChem. [A Technical Guide to D-Biotin Dimer Acid for Advanced Biomedical Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b602340/docs#a-technical-guide-to-d-biotin-dimer-acid-for-advanced-biomedical-research\]](https://www.benchchem.com/product/b602340/docs#a-technical-guide-to-d-biotin-dimer-acid-for-advanced-biomedical-research)

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